

Spectroscopic differences between 5-phenoxy and 5-(4-chlorophenoxy) picolinaldehydes

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Compound of Interest

Compound Name: 5-(4-Chlorophenoxy)pyridine-2-carbaldehyde

CAS No.: 97121-21-6

Cat. No.: B1432703

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This technical guide provides a comparative spectroscopic analysis of 5-phenoxy picolinaldehyde and its para-chlorinated analog, 5-(4-chlorophenoxy)picolinaldehyde. These compounds are critical intermediates in the synthesis of Hypoxia-Inducible Factor Prolyl Hydroxylase (HIF-PH) inhibitors, such as Roxadustat.

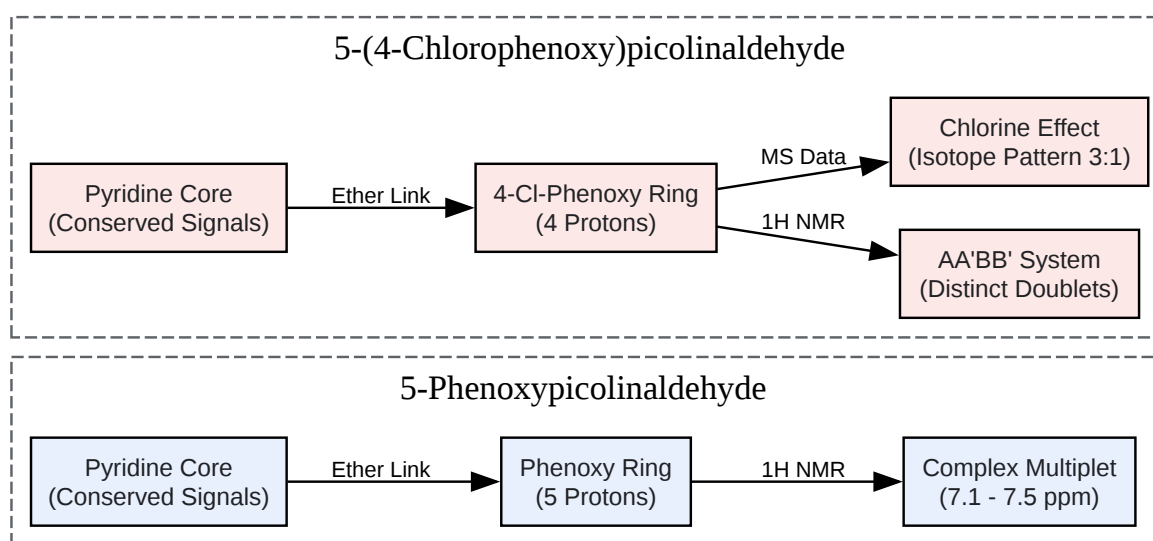
Executive Summary

- Target Compounds: 5-phenoxy picolinaldehyde (CAS: 936344-45-5) vs. 5-(4-chlorophenoxy)picolinaldehyde (CAS: 97121-21-6).
- Primary Application: Building blocks for isoquinoline-based pharmaceutical agents.
- Key Differentiator: The substitution of a hydrogen atom with a chlorine atom at the para-position of the phenoxy ring induces distinct electronic and mass-based signatures.
- Validation Method: The transition from a complex multiplet (unsubstituted) to a symmetric AA'BB' system (chlorinated) in ^1H NMR, combined with the characteristic 3:1 isotope ratio in Mass Spectrometry, serves as the definitive quality control (QC) check.

Structural & Electronic Analysis

The spectroscopic divergence arises from the inductive (-I) and mesomeric (+M) effects of the chlorine atom.

- **Electronic Environment:** The chlorine atom is electron-withdrawing by induction but electron-donating by resonance. In the NMR timescale, the inductive effect dominates the carbon shifts, while the symmetry of the p-substitution simplifies the proton splitting pattern.
- **Pyridine Ring Stability:** The ether linkage (-O-) acts as an insulator; thus, the chemical shifts of the pyridine ring protons (H3, H4, H6) remain largely conserved between the two analogs, serving as an internal reference.



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Figure 1: Structural logic flow demonstrating how the chlorine substitution alters the spectroscopic readout.

Comparative Spectroscopic Data

A. Proton NMR (¹H NMR) Profiling

Solvent: CDCl₃ or DMSO-d₆ | Frequency: 400/500 MHz

Proton Assignment	5-Phenoxypicolinaldehyde (Unsubstituted)	5-(4-Chlorophenoxy)picolinaldehyde (Chlorinated)	Diagnostic Feature
-CHO (Aldehyde)	Singlet, ~10.0 ppm	Singlet, ~10.0 ppm	Conserved functionality.
Pyridine H-6	~8.50 ppm (d/s)	~8.52 ppm (d/s)	Most deshielded ring proton (adj. to N).
Pyridine H-3, H-4	7.9 - 8.1 ppm (m)	7.9 - 8.1 ppm (m)	Minimal shift; pyridine ring is electronically insulated.
Phenoxy (Ortho)	7.4 - 7.5 ppm (m)	7.38 ppm (d, J=8.8 Hz)	Key Differentiator: Loss of coupling complexity.
Phenoxy (Meta)	7.2 - 7.3 ppm (m)	7.02 ppm (d, J=8.8 Hz)	Key Differentiator: Upfield shift due to shielding cone of Cl.
Phenoxy (Para)	7.1 - 7.2 ppm (t)	Absent (Substituted by Cl)	Loss of triplet signal confirms substitution.

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Technical Insight: The collapse of the phenoxy region from a "messy" multiplet (5H) to two clean doublets (2H each, AA'BB' system) is the primary "Go/No-Go" criteria for reaction completion.

B. Carbon NMR (^{13}C NMR) Profiling

Solvent: CDCl_3 | Frequency: 100/125 MHz

Carbon Environment	5-Phenoxy (ppm)	5-(4-Chlorophenoxy) (ppm)	Mechanistic Note
C=O (Aldehyde)	~192.0	~192.0	Unaffected.
C-O (Phenoxy)	~156.0	~154.5	Slight shift due to para-Cl electronic pull.
C-Cl (Ipso)	N/A	~129.5	New Signal: Distinctive quaternary carbon.
Aromatic C-H	118.0 - 130.0	120.0 - 130.0	Simplified peak count in the chlorinated analog.

C. Mass Spectrometry (MS) & IR Signatures

Technique	Parameter	5-Phenoxy Analog	5-(4-Chlorophenoxy) Analog
HRMS (ESI+)	Molecular Ion	[M+H] ⁺ ~199.06	[M+H] ⁺ ~233.02
Isotope Pattern	M / M+2 Ratio	100 : 1 (Natural ¹³ C only)	100 : 32 (Characteristic ³⁵ Cl/ ³⁷ Cl ratio)
FT-IR	Fingerprint	C-H bend (mono-sub): 690, 750 cm ⁻¹	C-Cl stretch: 1090 cm ⁻¹ ; p-sub band: 820 cm ⁻¹

Experimental Protocol: Validation Workflow

Objective: Confirm the identity of the 5-(4-chlorophenoxy)picolinaldehyde intermediate during synthesis.

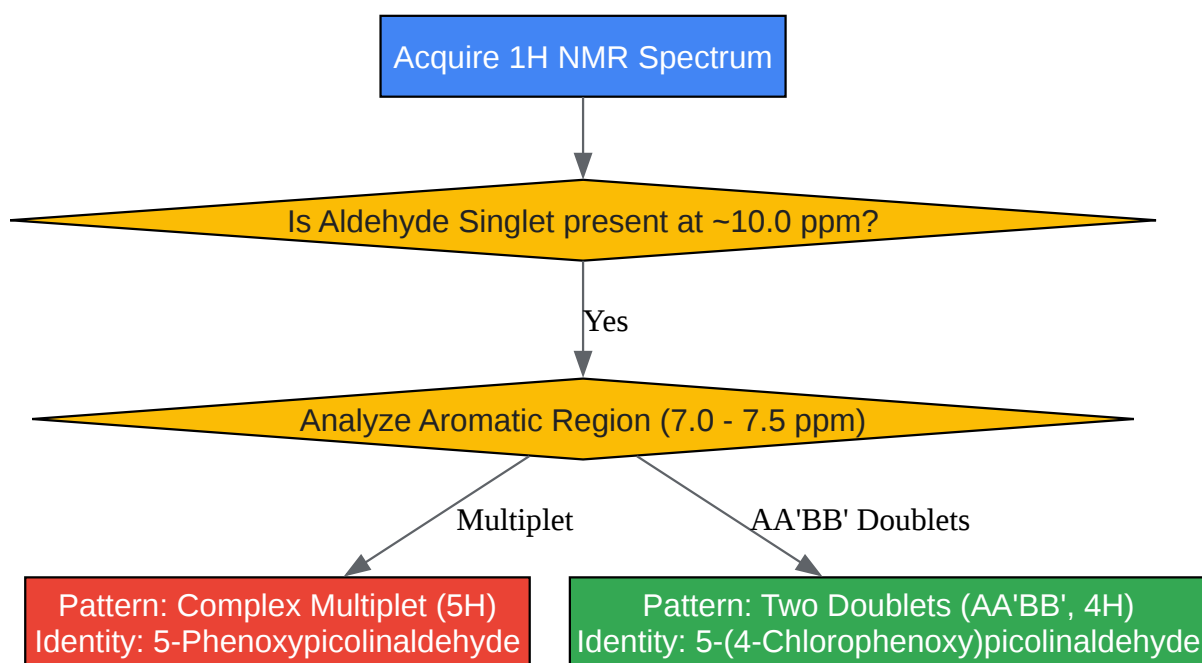
Step 1: Sample Preparation

- Dissolve 10 mg of the isolated solid in 0.6 mL of CDCl_3 (ensure solvent is acid-free to prevent aldehyde hydration).
- Filter through a cotton plug into the NMR tube to remove inorganic salts (e.g., K_2CO_3 from the synthesis).

Step 2: Acquisition Parameters (Standard)

- Pulse Sequence: zg30 (Standard 1D Proton)
- Scans (NS): 16 (Sufficient for aromatic resolution)
- Relaxation Delay (D1): 1.0 sec

Step 3: Data Processing & Logic Check Use the following logic gate to validate the product:



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Figure 2: Decision tree for spectroscopic validation of the reaction product.

Synthesis Context & References

These aldehydes are typically synthesized via Nucleophilic Aromatic Substitution (S_NAr). A base (K_2CO_3) facilitates the reaction between a phenol (phenol or 4-chlorophenol) and a 5-halo-picolinaldehyde (or 5-bromo-2-methylpyridine followed by oxidation).

Key References:

- Roxadustat Synthesis Pathways: Detailed in patents describing the coupling of phenoxy-isobenzofuran or pyridine intermediates.
 - Source:
- Pyridine Aldehyde Characterization: General NMR data for 5-substituted picolinaldehydes.
 - Source:
- General Spectroscopic Data: 5-Phenoxypicolinaldehyde (CAS 936344-45-5) and 5-(4-chlorophenoxy)picolinaldehyde (CAS 97121-21-6).
 - Source:
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